

# Mesopram Physicochemical & Biological Profile

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Mesopram

CAS No.: 189940-24-7

Cat. No.: S525067

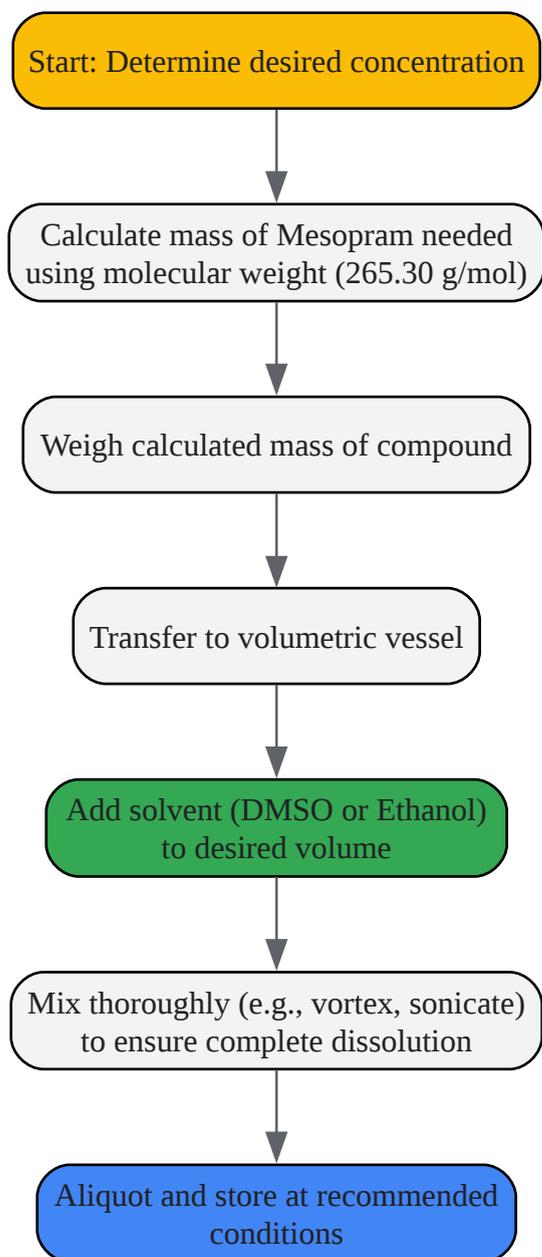
Get Quote

The table below summarizes the core technical data for **Mesopram**, compiled from chemical supplier catalogs and scientific literature [1] [2] [3].

Property	Details
Chemical Name	(R)-5-(4-Methoxy-3-propoxyphenyl)-5-methyl-2-oxazolidinone [2] [3]
Synonyms	Daxalipram [2]
Molecular Formula	C <sub>14</sub> H <sub>19</sub> NO <sub>4</sub> [2] [3]
Molecular Weight	265.30 g/mol [2] (265.31 g/mol [3])
CAS Number	189940-24-7 [2] [3]
Purity	≥98% [2] [3]
Solubility	Soluble to 100 mM in DMSO and to 100 mM in ethanol [3].

## Stock Solution Preparation Guidelines

Based on the solubility data, you can use the following approach to prepare a standard stock solution. This is a general guideline, and you should optimize conditions for your specific experimental needs.



[Click to download full resolution via product page](#)

Diagram illustrating the general workflow for preparing a **Mesopram** stock solution.

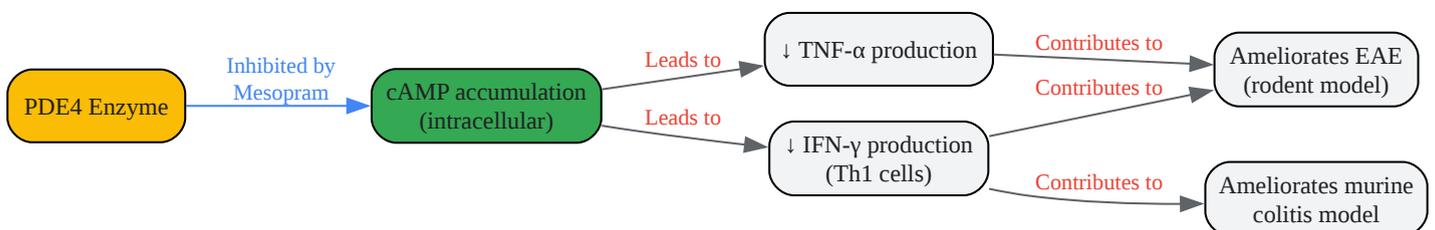
- **Example Calculation:** To prepare **10 mL** of a **100 mM** stock solution in **DMSO**:
  - **Mass (g) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)**
  - **Mass = 0.100 mol/L × 0.010 L × 265.30 g/mol = 0.2653 grams**
- **Storage:** While specific stability data for stock solutions was not found in the search results, it is general best practice to aliquot the stock solution into single-use vials and store it at **-20°C** to maintain

stability and avoid repeated freeze-thaw cycles [2].

## Known Biological Activity & Experimental Use

**Mesopram** is characterized as a potent and specific **Phosphodiesterase 4 (PDE4) inhibitor** [1] [2] [3]. The table below outlines its key documented biological effects in experimental models, which can guide your in vitro and in vivo study design.

Model/System	Observed Effect / Key Finding	Citation
Human CD4+ T cells	Dose-dependent inhibition of IFN- $\gamma$ production; no suppression of IL-5 production [1].	[1]
Rodent EAE models	Ameliorates disease; reduces clinical score, inflammatory cell infiltration, and pro-inflammatory cytokines (IFN- $\gamma$ , TNF- $\alpha$ , iNOS) [1].	[1]
Murine Colitis	Reduces clinical score, reverses colon shortening, and lowers colonic IFN- $\gamma$ production [2].	[2]
In Vivo Administration	Effective via oral (p.o.) and intraperitoneal (i.p.) routes [2].	[2]



[Click to download full resolution via product page](#)

*Proposed signaling pathway for **Mesopram's** anti-inflammatory effects based on literature [1] [2].*

## Filling the Information Gaps

Since a definitive commercial product datasheet with a full preparation protocol was not located, you might consider these steps to obtain more detailed information:

- **Contact Suppliers Directly:** Reach out to the technical support teams of chemical suppliers like **MedChemExpress (MCE)** or **R&D Systems/Tocris Bioscience** (the supplier cited in [3]). They often provide detailed handling documents that are not published online.
- **Search for Original Patent:** **Mesopram** was initially developed by Schering AG [1]. The original patent literature may contain the most comprehensive synthetic and handling information.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. The type IV phosphodiesterase specific inhibitor mesopram ... [sciencedirect.com]
2. Mesopram (Daxalipram) | PDE4 Inhibitor [medchemexpress.com]
3. Mesopram | Phosphodiesterase Inhibitors [rndsystems.com]

To cite this document: Smolecule. [Mesopram Physicochemical & Biological Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525067#mesopram-stock-solution-preparation>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)